

Spectroscopic Characterization of Rauvoyunine C: A Technical Guide

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Compound of Interest

Compound Name: *Rauvoyunine C*

CAS No.: *1211543-01-9*

Cat. No.: *B1169371*

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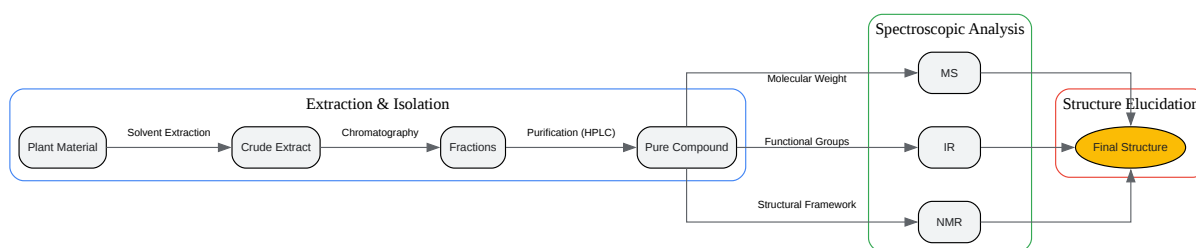
This guide provides an in-depth analysis of the spectroscopic data instrumental in the structural elucidation of **Rauvoyunine C**, a picraline-type indole alkaloid. The information presented herein is curated for researchers, scientists, and professionals in drug development, offering not just the raw data but also insights into the experimental rationale and data interpretation that are crucial for natural product chemistry and drug discovery.

Introduction to Rauvoyunine C

Rauvoyunine C is a naturally occurring indole alkaloid isolated from the aerial parts of *Rauvolfia yunnanensis*, a plant species with a history in traditional medicine.[1][2] The structural determination of novel compounds like **Rauvoyunine C** is a cornerstone of natural product research, providing templates for new therapeutic agents. The elucidation of its complex heterocyclic framework relies on a synergistic application of modern spectroscopic techniques, primarily Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and Infrared (IR) spectroscopy. Understanding the nuances of these techniques and their application is paramount for chemists aiming to isolate and identify new bioactive molecules.

The Structural Elucidation Workflow

The journey from a crude plant extract to a fully characterized molecule like **Rauvogyunine C** follows a meticulous and logical progression. This workflow ensures the purity of the isolated compound and the accuracy of its structural assignment.



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Caption: A generalized workflow for the isolation and structural elucidation of natural products like **Rauvogyunine C**.

Mass Spectrometry (MS) Analysis

Mass spectrometry is a powerful analytical technique that provides information about the mass-to-charge ratio (m/z) of a molecule, allowing for the determination of its molecular weight and elemental composition. For **Rauvogyunine C**, this was a critical first step in its characterization.

Experimental Protocol: High-Resolution Mass Spectrometry (HRMS)

- **Sample Preparation:** A dilute solution of the purified **Rauvogyunine C** is prepared in a suitable volatile solvent, such as methanol or acetonitrile.
- **Ionization:** The sample is introduced into the mass spectrometer and ionized, typically using electrospray ionization (ESI) for polar molecules like alkaloids. ESI is a soft ionization technique that minimizes fragmentation, ensuring the observation of the molecular ion.

- **Mass Analysis:** The ionized molecules are then guided into a high-resolution mass analyzer, such as a Time-of-Flight (TOF) or Orbitrap analyzer. These instruments can measure m/z values with high accuracy, enabling the determination of the elemental formula.
- **Data Acquisition:** The mass spectrum is recorded, showing the relative abundance of ions at different m/z values.

Data for **Rauvoyunine C**:

The high-resolution mass spectrum of **Rauvoyunine C** would have revealed a precise m/z value for its molecular ion, from which its elemental formula, $C_{32}H_{38}N_2O_8$, was deduced.^[2] This information is fundamental for subsequent analysis of other spectroscopic data.

Infrared (IR) Spectroscopy

Infrared spectroscopy is utilized to identify the functional groups present in a molecule. The absorption of infrared radiation excites molecular vibrations, and the frequencies of these absorptions are characteristic of specific chemical bonds.

Experimental Protocol: Fourier-Transform Infrared (FTIR) Spectroscopy

- **Sample Preparation:** A small amount of the solid sample is typically mixed with potassium bromide (KBr) and pressed into a thin pellet. Alternatively, a solution can be analyzed in a suitable IR-transparent cell.
- **Data Acquisition:** The sample is placed in the beam of an FTIR spectrometer. The instrument measures the absorption of infrared radiation over a range of wavelengths.
- **Spectral Analysis:** The resulting IR spectrum is a plot of transmittance or absorbance versus wavenumber (cm^{-1}). Specific absorption bands are then correlated with the presence of particular functional groups.

Key IR Absorptions for **Rauvoyunine C**:

Wavenumber (cm ⁻¹)	Functional Group	Vibrational Mode
1722	Carbonyl (C=O)	Stretching
Multiple bands	Aromatic and Alkene (C=C)	Stretching
Multiple bands	C-O	Stretching
Multiple bands	C-H (sp ² and sp ³)	Stretching

Data is based on the reported IR spectrum for **Rauvoyunine C**.[\[2\]](#)

The prominent absorption at 1722 cm⁻¹ is indicative of a carbonyl group, a key structural feature of **Rauvoyunine C**.[\[2\]](#)

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the detailed carbon-hydrogen framework of an organic molecule. A combination of one-dimensional (¹H and ¹³C) and two-dimensional (COSY, HSQC, HMBC) NMR experiments provides information on the chemical environment, connectivity, and spatial relationships of atoms within the molecule.

Experimental Protocol: NMR Spectroscopy

- **Sample Preparation:** A few milligrams of the purified compound are dissolved in a deuterated solvent (e.g., CDCl₃, DMSO-d₆). The choice of solvent is critical to avoid interfering signals.
- **Data Acquisition:** The sample is placed in a high-field NMR spectrometer. A series of pulse sequences are applied to acquire ¹H, ¹³C, and various 2D NMR spectra.
- **Data Processing and Analysis:** The raw data (Free Induction Decay - FID) is Fourier transformed to generate the NMR spectra. The chemical shifts (δ), coupling constants (J), and correlations in the 2D spectra are then analyzed to piece together the molecular structure.

¹³C NMR Data for **Rauvoyunine C**:

The ^{13}C NMR spectrum of **Rauvoyunine C** displays 32 distinct carbon signals, consistent with the molecular formula derived from mass spectrometry. The Distortionless Enhancement by Polarization Transfer (DEPT) experiment is crucial for distinguishing between methyl (CH_3), methylene (CH_2), methine (CH), and quaternary carbons.[2]

Carbon No.	Chemical Shift (δ) ppm	Carbon Type
2	53.2	C
3	49.9	CH ₂
5	52.3	CH
6	36.1	CH ₂
7	53.2	C
8	133.6	C
9	117.8	CH
10	109.8	CH
11	160.1	C
12	94.8	CH
13	148.1	C
14	34.1	CH ₂
15	34.7	CH
16	49.9	C
17	79.8	CH
18	12.9	CH ₃
19	130.4	CH
20	133.6	C
21	54.6	CH ₂
N-CH ₃	43.0	CH ₃
11-OCH ₃	55.8	CH ₃
17-O-CO	170.8	C
17-O-CO-CH ₃	20.7	CH ₃

7'-O-CO	165.7	C
1'	125.7	C
2'	129.9	CH
3'	110.6	C
4'	152.5	C
5'	142.0	C
6'	129.9	CH
3'-OCH ₃	60.9	CH ₃
4',5'-OCH ₃	56.3	CH ₃

Data is based on the reported ¹³C NMR spectrum for **Rauvounine C**.[\[2\]](#)

¹H NMR Data for **Rauvounine C**:

The ¹H NMR spectrum provides information about the number and types of protons in the molecule. The chemical shifts, integration, and multiplicity (splitting patterns) of the signals are key to assigning protons to specific positions in the structure.

Proton Position	Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz
9	7.29	d	8.3
10	6.26	br. s	
12	6.04	br. d	8.3
19	5.48	q	6.7
18	1.62	d	6.7
2',6'	6.94	s	
3',4',5'-OCH ₃	3.87	s	
11-OCH ₃	3.45	s	
N-CH ₃	2.64	s	
17-OCOCH ₃	2.05	s	

Data is based on the reported ¹H NMR spectrum for **Rauvogyunine C**.[\[2\]](#)

Structural Confirmation through 2D NMR

While 1D NMR provides foundational data, 2D NMR experiments are indispensable for assembling the complete molecular structure.

Caption: A conceptual diagram illustrating the key 2D NMR correlations used in the structure elucidation of **Rauvogyunine C**.

- COSY (Correlation Spectroscopy): Reveals proton-proton (¹H-¹H) spin-spin coupling networks, identifying adjacent protons.
- HSQC (Heteronuclear Single Quantum Coherence): Correlates protons directly attached to carbons (¹H-¹³C one-bond correlations).
- HMBC (Heteronuclear Multiple Bond Correlation): Shows correlations between protons and carbons that are two or three bonds away, which is crucial for connecting different spin

systems and identifying quaternary carbons.

The combined interpretation of these spectroscopic datasets allowed for the unambiguous assignment of the planar structure and relative stereochemistry of **Rauvoyunine C**.^[2]

Conclusion

The structural elucidation of **Rauvoyunine C** serves as a prime example of the application of modern spectroscopic methods in natural product chemistry. The synergistic use of mass spectrometry, infrared spectroscopy, and a suite of one- and two-dimensional NMR experiments provides the necessary evidence to confidently determine the molecular formula, identify functional groups, and map the intricate connectivity of a complex alkaloid. This in-depth understanding of its chemical architecture is the foundational step for any further investigation into its biological activity and potential as a drug lead.

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